Technical Guide: Structure-Activity Relationship (SAR) of Aminophenyl Imidazolidinediones

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Compound of Interest

Compound Name:	*3-(3-Aminophenyl)-1-methylimidazolidine-2,4-dione*
CAS No.:	*1114824-11-1*
Cat. No.:	*B1518806*

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Executive Summary

This guide analyzes the structure-activity relationship (SAR) of aminophenyl imidazolidine-2,4-diones, a scaffold critical to the development of non-steroidal androgen receptor (AR) antagonists. While historically significant (e.g., Nilutamide), this class has evolved into the more potent thiohydantoin analogs (e.g., Enzalutamide). This document provides a head-to-head technical comparison, elucidating why the C=O to C=S substitution drives potency, and details the synthetic and biological protocols required to validate these findings.

Part 1: Structural Core & SAR Logic

The aminophenyl imidazolidinedione scaffold consists of three pharmacophoric regions essential for AR binding. Modifications in these zones dictate the transition from weak antagonism to potent, translocation-blocking inhibition.

The Pharmacophore[1]

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- Ring A (Electron-Deficient Aryl Ring): Typically a 4-cyano or 4-nitro, 3-trifluoromethyl phenyl group.[1] This ring mimics the steroid A-ring and forms crucial hydrogen bonds with Arg752 and Gln711 in the AR ligand-binding domain (LBD).
- The Core (Imidazolidine-2,4-dione): The rigid heterocyclic spacer. The N1-C2-N3 geometry constrains the orientation of the aryl rings.
  - Critical SAR Point: Replacing the C2-carbonyl (urea) with a thiocarbonyl (thiourea) dramatically increases binding affinity (see Comparative Performance).
- Ring B (The "Tail"): An aryl or alkyl group attached to N3 or C5. In second-generation antagonists (e.g., Enzalutamide), a fluoro-substituted phenyl ring here induces steric clashes with Helix 12 of the AR, preventing the agonist conformation.

SAR Decision Matrix

Structural Zone	Modification	Effect on Activity
N1-Substituent	4-CN, 3-CF3 Phenyl	Essential. Maintains high affinity for the AR pocket. 4-NO2 (Nilutamide) is metabolically less stable than 4-CN.
C2-Position	C=O (Carbonyl)	Baseline. Found in Nilutamide.[1][2][3] Moderate affinity.
	C=S (Thiocarbonyl)	Enhanced. Found in Enzalutamide. Increases affinity ~5-8x and improves metabolic stability against hydrolysis.
C5-Position	Dimethyl (-CH3)	Stabilizing. Prevents racemization and constrains the ring conformation (Thorpe-Ingold effect).

Part 2: Comparative Performance Analysis

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The following data compares a representative aminophenyl imidazolidinedione (Nilutamide) against the thiohydantoin standard (Enzalutamide) and the older non-steroidal standard (Bicalutamide).

Table 1: Potency and Pharmacokinetic Profile

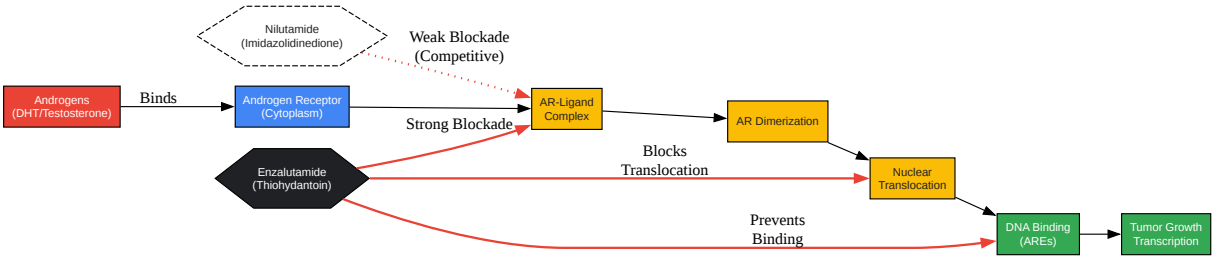
Feature	Nilutamide **(Imidazolidinedione)**	Enzalutamide **(Thiohydantoin)**	Bicalutamide **(Standard)**
Core Structure	C=O[1] (Oxygen)	C=S (Sulfur)	Acyclic Amide
AR Binding IC50	~100–150 nM	21–26 nM	~160 nM
Relative Affinity	1x (Baseline)	~5–8x higher	~0.8x
Mechanism	Competes for binding; allows some nuclear translocation.	Blocks binding, nuclear translocation, AND DNA binding.[4] [5]	Competes for binding; partial agonist in resistant cells.
Cmin (Steady State)	6–7 µg/mL	11–13 µg/mL	9.3 µg/mL
Half-Life	~56 hours	~5.8 days	~6 days

Key Insight: The imidazolidinedione core (Nilutamide) suffers from lower affinity compared to the thio-variant. The oxygen atom at C2 is a harder Lewis base than sulfur, altering the electronic distribution and hydrogen bond capability within the hydrophobic AR pocket. The thiohydantoin's lipophilicity also contributes to superior cellular uptake and retention.

Part 3: Mechanistic Visualization

The following diagram illustrates the differential blockade of the Androgen Receptor signaling pathway by imidazolidinediones versus thiohydantoins.

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Caption: Comparative mechanism of action.[4][6][7] While imidazolidinediones (Nilutamide) competitively inhibit binding, thiohydantoins (Enzalutamide) induce a conformational change that strictly prevents nuclear translocation and DNA association.

Part 4: Experimental Protocols

To validate SAR claims, reproducibility is paramount. Below are the specific protocols for synthesizing the core scaffold and testing its affinity.

Protocol A: Synthesis of Aminophenyl Imidazolidinedione Core

Objective: Synthesize a Nilutamide analog via a cyclization pathway avoiding toxic thiophosgene (adapted for the dione core).

Reagents:

- 4-nitro-3-(trifluoromethyl)aniline (Starting Material A)
- 2-aminoisobutyric acid (Starting Material B)
- 1,1'-Carbonyldiimidazole (CDI) (Cyclizing Agent)

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- Triethylamine (TEA)
- Dimethylformamide (DMF)

Step-by-Step Workflow:

- Coupling: Dissolve 2-aminoisobutyric acid (1.0 eq) in DMF. Add TEA (2.0 eq) and stir at 0°C.
- Activation: Add CDI (1.2 eq) slowly to the amino acid solution. Stir for 1 hour at room temperature to form the activated intermediate.
- Addition: Add 4-nitro-3-(trifluoromethyl)aniline (1.0 eq) to the reaction mixture.
- Cyclization: Heat the mixture to 80°C for 12 hours. The CDI acts as a "carbonyl donor," bridging the aniline nitrogen and the amino acid nitrogen to close the imidazolidinedione ring.
  - Note: For thiohydantoins, replace CDI with 1,1'-Thiocarbonyldiimidazole (TCDI).
- Workup: Pour reaction mixture into ice-cold 1M HCl. The precipitate is the crude imidazolidinedione.
- Purification: Recrystallize from Ethanol/Water (9:1) to obtain the pure product.
- Validation: Verify structure via 1H-NMR (Look for gem-dimethyl singlet ~1.5 ppm and lack of N-H signals if fully substituted).

Protocol B: Competitive Radioligand Binding Assay

Objective: Determine the IC50 of the synthesized compound against [3H]-Methyltrienolone (R1881) or [3H]-DHT.

Reagents:

- LNCaP cell cytosol (source of AR) or Recombinant AR-LBD.
- Radioligand: [3H]-DHT (1 nM final concentration).
- Assay Buffer: 50 mM Tris-HCl, pH 7.4, 10% Glycerol, 2 mM DTT.

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- Dextran-coated charcoal (for separation).

Step-by-Step Workflow:

- Preparation: Thaw LNCaP cytosol on ice. Dilute in Assay Buffer to a protein concentration of ~1 mg/mL.
- Incubation: In 96-well plates, add:
  - 50 µL Cytosol.
  - 50 µL [3H]-DHT (1 nM).
  - 50 µL Test Compound (Serial dilutions from 10 µM to 0.1 nM).
  - Control: Non-specific binding determined by adding 100-fold excess of unlabeled DHT.
- Equilibrium: Incubate plates at 4°C for 16 hours (overnight) to reach equilibrium.
- Separation: Add 100 µL of cold Dextran-coated charcoal slurry to strip unbound ligand. Incubate 10 min at 4°C.
- Centrifugation: Spin at 3000 x g for 10 mins.
- Quantification: Transfer supernatant (containing Receptor-Bound radioligand) to scintillation vials. Add cocktail and count CPM (Counts Per Minute).
- Analysis: Plot % Specific Binding vs. Log[Compound]. Calculate IC50 using non-linear regression (Sigmoidal dose-response).
  - Self-Validation: The IC50 of the unlabeled DHT control should be ~1-2 nM. If >10 nM, the receptor preparation is degraded.

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